

An In-depth Technical Guide to 2-Benzylaminopyridine: Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Benzylaminopyridine

Cat. No.: B160635

[Get Quote](#)

This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and reactivity of **2-Benzylaminopyridine**. It is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Chemical and Physical Properties

2-Benzylaminopyridine is an organic compound that appears as a white to off-white or light yellow powder or crystalline solid.^{[1][2]} It is a derivative of pyridine and finds applications in various domains of chemical synthesis.

Table 1: Physicochemical Properties of **2-Benzylaminopyridine**

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₂ N ₂	[1][3][4]
Molecular Weight	184.24 g/mol	[1][3][4]
Melting Point	95-97 °C	[1][5]
Boiling Point	116-131 °C at 0.6 mmHg	[1]
pKa	6.61 ± 0.10 (Predicted)	[1]
Appearance	White to light yellow powder/crystal	[1][2]

Chemical Structure

The structure of **2-Benzylaminopyridine** consists of a pyridine ring substituted with a benzylamino group at the 2-position.

Table 2: Structural Identifiers for **2-Benzylaminopyridine**

Identifier	Value	Reference
IUPAC Name	N-benzylpyridin-2-amine	[3]
CAS Number	6935-27-9	[1][3]
SMILES	<chem>C1=CC=C(C=C1)CNC2=CC=CC=N2</chem>	[3][4]
InChI	InChI=1S/C12H12N2/c1-2-6-11(7-3-1)10-14-12-8-4-5-9-13-12/h1-9H,10H2,(H,13,14)	[3][4][6]

Experimental Protocols

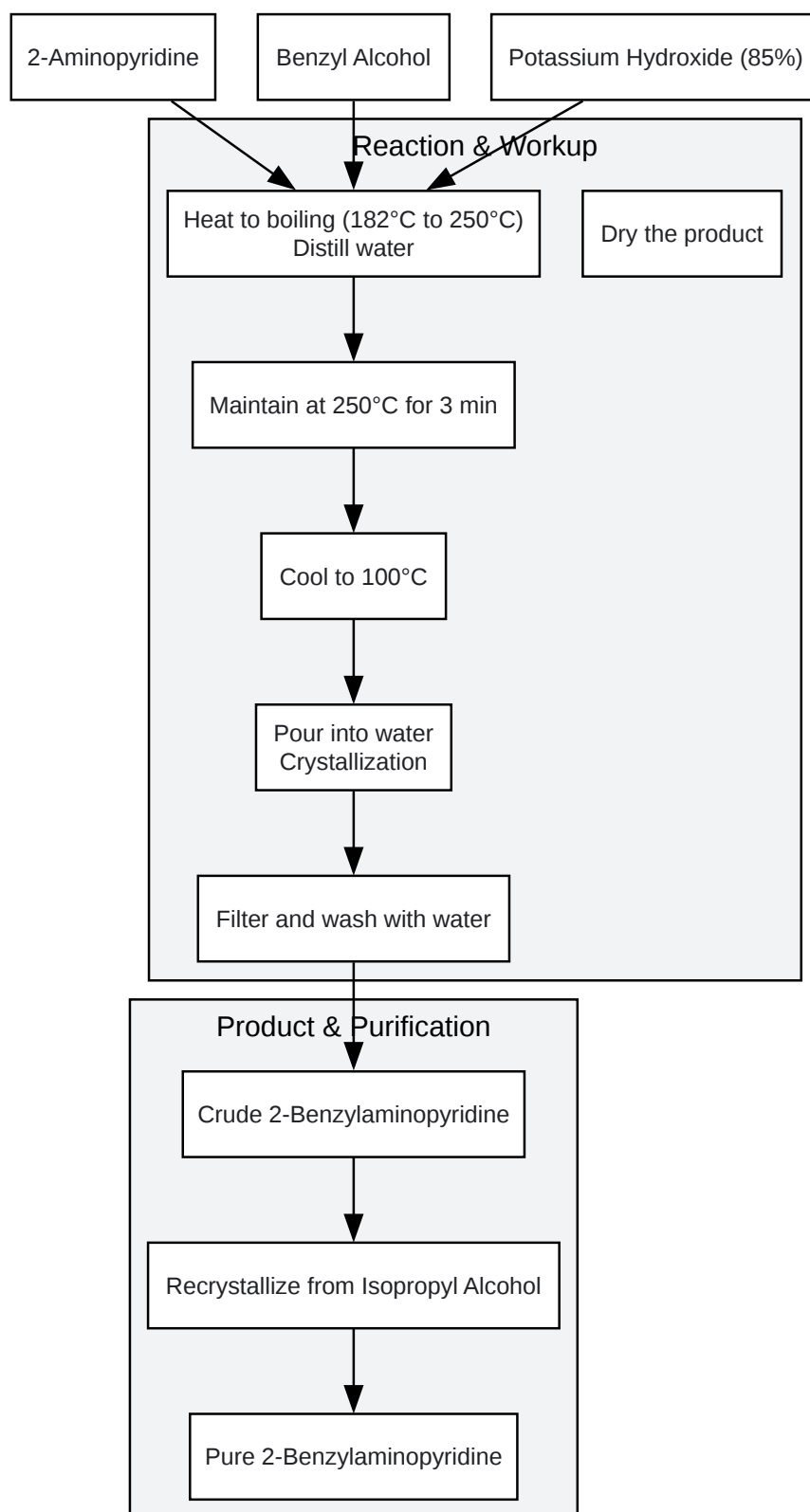
A common method for the synthesis of **2-Benzylaminopyridine** involves the reaction of 2-aminopyridine with benzyl alcohol in the presence of a base.[5]

Materials:

- 2-Aminopyridine (1.0 mole)
- Benzyl alcohol (1.4 moles)
- 85% Potassium hydroxide (9 g)
- Water
- Isopropyl alcohol (for recrystallization)

Procedure:

- Charge a 500-ml Claisen flask with 94 g of 2-aminopyridine, 150 g of benzyl alcohol, and 9 g of 85% potassium hydroxide.[\[5\]](#)
- Heat the mixture to boiling, causing a slow distillation of water and some benzyl alcohol. The temperature of the mixture will gradually rise from 182°C to 250°C over 30 minutes.[\[5\]](#)
- Maintain the temperature at 250°C for 3 minutes, then allow the mixture to cool.[\[5\]](#)
- Cool the residual product to about 100°C and pour it into 250 ml of water.[\[5\]](#)
- Crush the crystallized solid and collect it on a Büchner funnel.[\[5\]](#)
- Wash the product thoroughly with water and then dry it. The yield of **2-benzylaminopyridine** is typically high (98–99%).[\[5\]](#)
- The product can be further purified by recrystallization from isopropyl alcohol.[\[5\]](#)



[Click to download full resolution via product page](#)

Synthesis Workflow for **2-Benzylaminopyridine**.

The structure of **2-Benzylaminopyridine** is confirmed using various spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

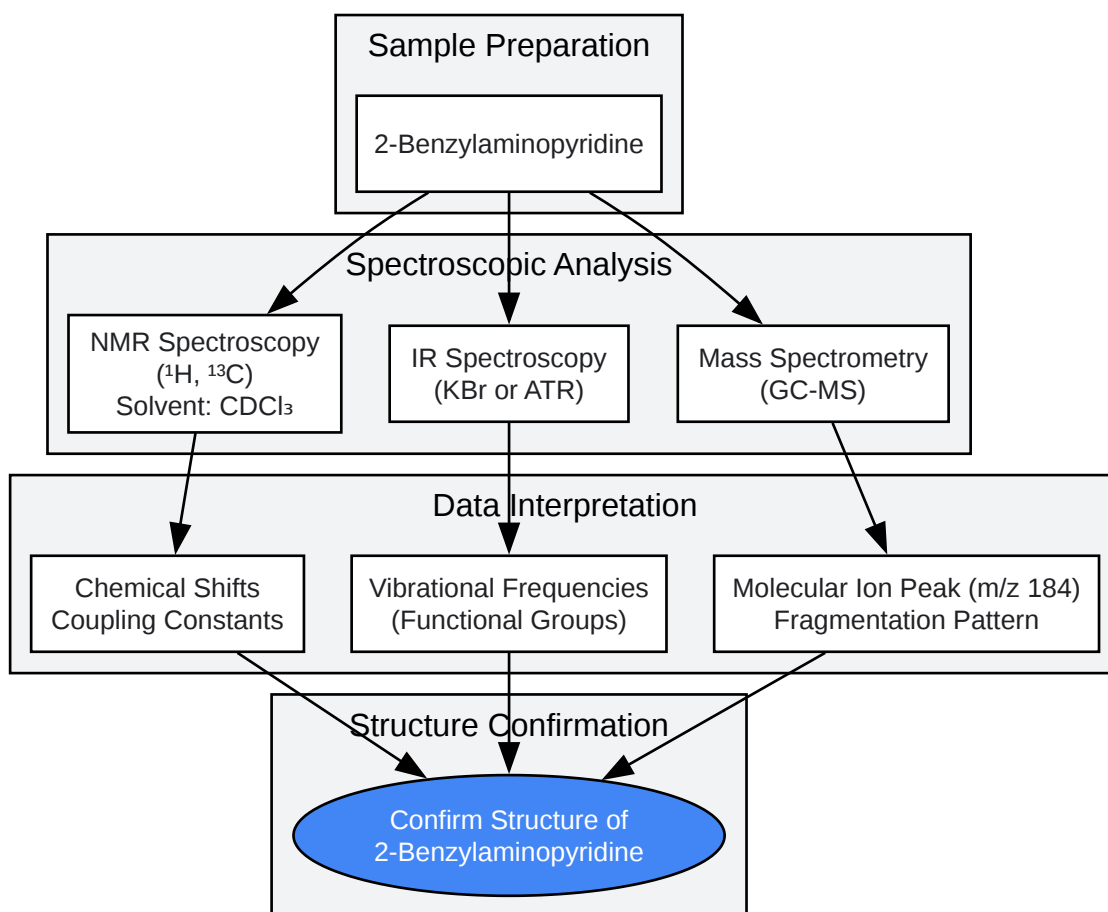
- ¹H NMR: The proton NMR spectrum provides information about the hydrogen atoms in the molecule.
- ¹³C NMR: The carbon-13 NMR spectrum is used to identify the carbon framework of the molecule.^[6]
- Typical Solvent: Deuterated chloroform (CDCl₃) is a common solvent for NMR analysis of this compound.^[6]

Infrared (IR) Spectroscopy:

- IR spectroscopy is used to identify the functional groups present in the molecule.
- The spectrum can be obtained using techniques such as a KBr wafer or Attenuated Total Reflectance (ATR).^[3]

Mass Spectrometry (MS):

- Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the molecule.
- Techniques like Gas Chromatography-Mass Spectrometry (GC-MS) can be employed.^[3] The mass spectrum typically shows a top peak at m/z 184, corresponding to the molecular ion.^[3]



[Click to download full resolution via product page](#)

General Workflow for Spectroscopic Analysis.

Reactivity and Stability

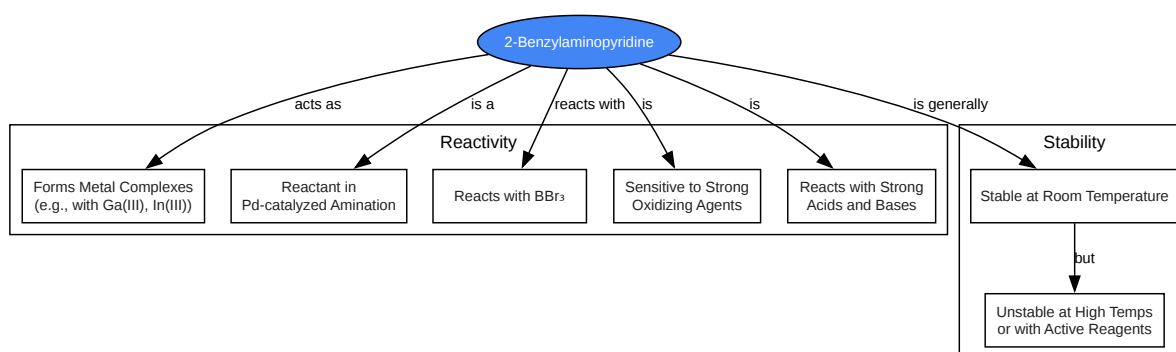
Reactivity:

- **Ligand Formation:** **2-Benzylaminopyridine** is utilized as a ligand in organometallic chemistry, capable of forming stable complexes with metal ions.[2] It can form 5- and 6-coordinated complexes with gallium(III) and indium(III).[1]
- **Reactant in Amination Reactions:** It serves as a reactant in palladium-catalyzed amination reactions of aryl chlorides, bromides, and triflates.[1]
- **Reaction with BBr₃:** It reacts with boron tribromide (BBr₃) to yield corresponding amino or hydroxy substituted compounds.[1]

- Sensitivity: The compound is susceptible to reactions with strong oxidizing agents, which can alter the benzyl group.[2] It can also undergo protonation or nucleophilic reactions when exposed to strong acids and bases.[2]

Stability:

- **2-Benzylaminopyridine** is relatively stable under standard room temperature and pressure conditions in the absence of reactive agents.[2] The aromaticity of the pyridine ring contributes to its overall stability.[2] However, its stability is compromised at high temperatures or in the presence of specific reactive chemicals.[2]



[Click to download full resolution via product page](#)

Reactivity and Stability of **2-Benzylaminopyridine**.

Biological Activity

While this guide focuses on the chemical properties, it is noteworthy that pyridine-containing compounds are prevalent in medicinal chemistry.[2] Imidazo[1,2- α]pyridines, which are structurally related, exhibit a wide range of biological activities, including antiviral, antiprotozoal, anticancer, and antimicrobial properties.[7] The broader class of naphthyridines, which are also fused pyridine ring systems, show activities such as anti-infectious, anticancer, and effects on

the central nervous system.[8][9] Further research into the specific biological profile of **2-Benzylaminopyridine** and its derivatives is an active area of investigation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Benzylaminopyridine CAS#: 6935-27-9 [amp.chemicalbook.com]
- 2. 2-Benzylaminopyridine Manufacturer & Supplier in China | Properties, Uses, Safety Data & Price [pipzine-chem.com]
- 3. 2-(Benzylamino)pyridine | C₁₂H₁₂N₂ | CID 23362 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-Benzylaminopyridine | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]
- 5. Organic Syntheses Procedure [orgsyn.org]
- 6. 2-Benzylaminopyridine(6935-27-9) ¹³C NMR spectrum [chemicalbook.com]
- 7. Synthesis and biological activities of 3-aminoimidazo[1,2- α]pyridine compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 8. mdpi.com [mdpi.com]
- 9. Biological Activity of Naturally Derived Naphthyridines - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Benzylaminopyridine: Chemical Properties and Structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b160635#2-benzylaminopyridine-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com